

(2-Bromoethyl)cyclobutane: A Technical Overview for Advanced Research

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Compound of Interest

Compound Name: (2-Bromoethyl)cyclobutane

Cat. No.: B1523900

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An in-depth guide for researchers, scientists, and drug development professionals on the structural and chemical properties of **(2-Bromoethyl)cyclobutane**, including hypothetical applications and experimental workflows.

This document provides a comprehensive technical overview of **(2-Bromoethyl)cyclobutane**, a halogenated cycloalkane of interest in synthetic chemistry and as a potential building block in medicinal chemistry. The guide details its structural formula, chemical identifiers, and provides hypothetical experimental protocols and logical workflows relevant to its application in research and development.

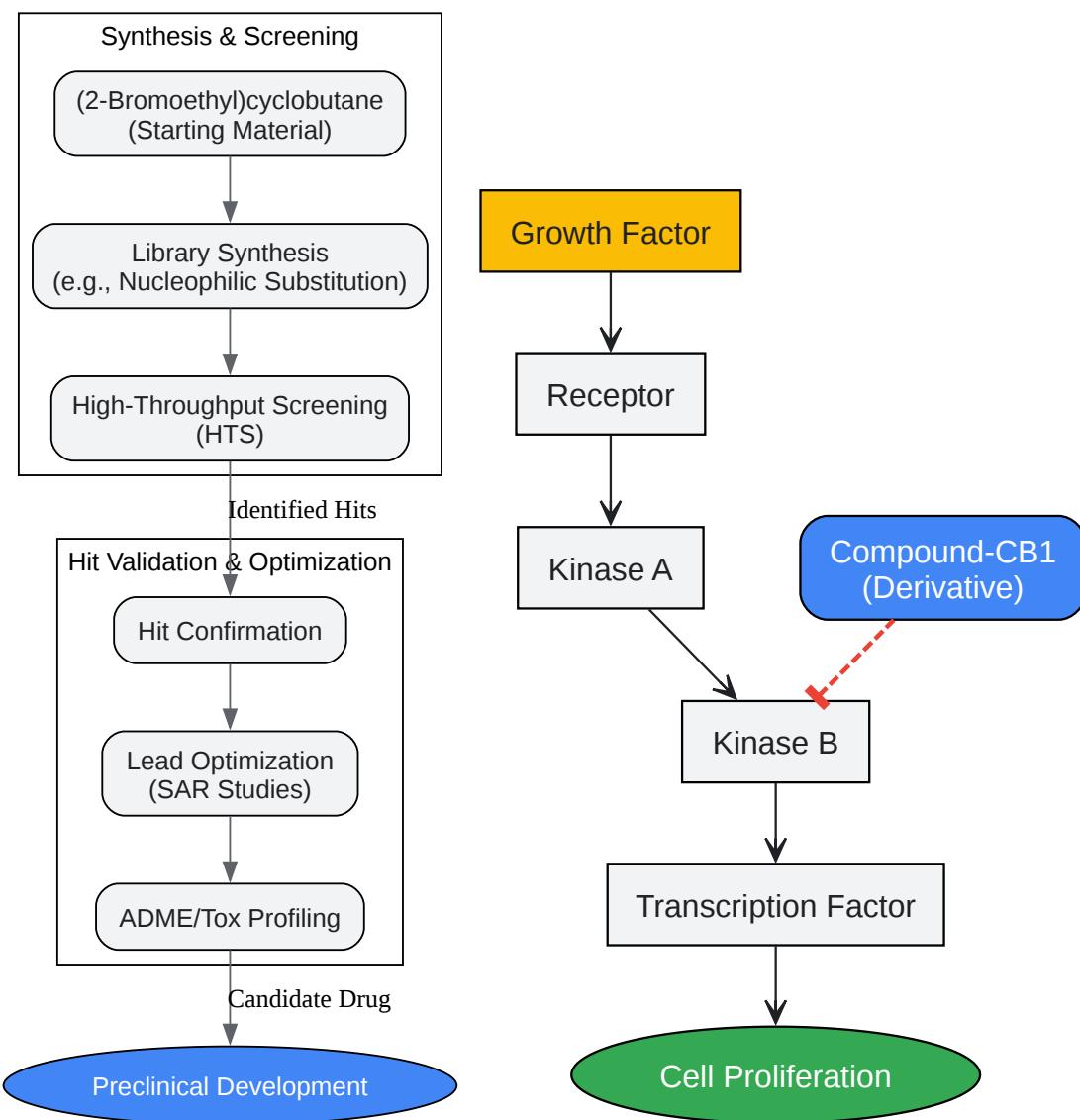
Chemical Identity and Properties

(2-Bromoethyl)cyclobutane is a chemical compound featuring a cyclobutane ring substituted with a 2-bromoethyl group. Its fundamental properties and identifiers are crucial for its use and documentation in a research setting.

| Property | Value | Source |
|-------------------|-----------------------------------|-------------------------------------|
| IUPAC Name | 2-bromoethylcyclobutane | PubChem[1] |
| Molecular Formula | C ₆ H ₁₁ Br | PubChem[1][2][3] |
| SMILES | C1CC(C1)CCBr | PubChem[1][2] |
| Molecular Weight | 163.06 g/mol | PubChem[1] |
| CAS Number | 960078-90-4 | PubChem, 1PlusChem, Achmem[1][3][4] |
| InChI Key | LGUPKKDAPJQUOD-UHFFFAOYSA-N | PubChem[1][2] |

Structural Representation

The molecular structure consists of a four-carbon cyclobutane ring attached to an ethyl chain, which is terminated by a bromine atom. This structure provides a unique combination of a strained aliphatic ring and a reactive alkyl halide functional group.

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References

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